

# Nitrocyclopentane: Physical & Chemical Properties

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## Compound Focus: Nitrocyclopentane

CAS No.: 2562-38-1

Cat. No.: S1896577

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Understanding the basic properties of a chemical is the first step in risk assessment. The key data for **nitrocyclopentane** (CAS 2562-38-1) is summarized below.

Property	Specification / Value
Molecular Formula	C <sub>5</sub> H <sub>9</sub> NO <sub>2</sub> [1]
Molecular Weight	115.13 g/mol [1]
Physical Form	Liquid [2]
Density	1.082 - 1.086 g/mL at 25°C [1] [2]
Boiling Point	179°C to 180°C [1] [2]
Flash Point	67°C (152.6°F) - closed cup [1] [2]
Refractive Index	n <sub>20</sub> /D 1.454 [1] [2]

## Hazards and Safe Handling

This section outlines the identified hazards and required personal protective equipment (PPE).

Category	Details
Hazard Classification	Eye Irrit. 2, Skin Irrit. 2, STOT SE 3 (Target organ: Respiratory system) [2].
Mutagenicity	The nitronate form of nitrocyclopentane was mutagenic in Salmonella strains TA100 and TA102 [2].
Recommended PPE	Eyeshields, Gloves, and type ABEK (EN14387) respirator filter [2].

## Storage and Stability

Adhering to proper storage conditions is critical for maintaining chemical stability and safety.

Parameter	Recommendation
Storage Classification	Combustible liquids (Storage Class Code 10) [2].
Water Hazard Class (WGK)	WGK 3 [2].
General Guidance	Store in a cool, well-ventilated area away from heat, sparks, and open flames. Keep container tightly closed. Ensure compatibility of storage containers with the chemical.

## Frequently Asked Questions (FAQs)

**Q1: What is the primary health concern when handling nitrocyclopentane?** Studies indicate that the nitronate of **nitrocyclopentane** is mutagenic, and the chemical is classified as a specific target organ toxicant (affecting the respiratory system) [2]. Therefore, the primary concern is preventing inhalation and ingestion. Always use adequate ventilation and personal protective equipment.

**Q2: Is nitrocyclopentane flammable?** Yes. With a flash point of 67°C, it is classified as a **combustible liquid** [1] [2]. It should be stored away from ignition sources like hot plates, open flames, and sparks.

**Q3: What should I do in case of a spill?**

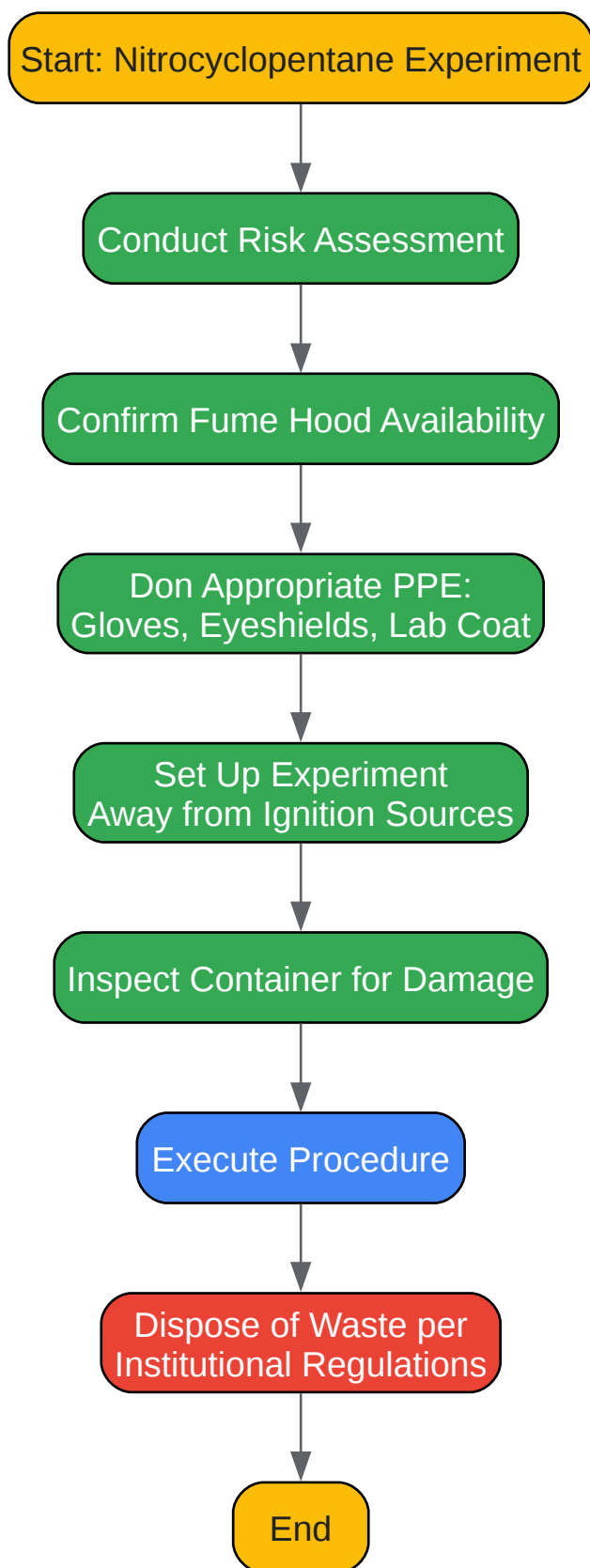
- **Personal Protection:** Immediately don appropriate PPE, including gloves, eye protection, and a respirator if ventilation is insufficient.
- **Containment:** Contain the spill with an inert absorbent material (e.g., sand, vermiculite).
- **Clean-up:** Collect the absorbed material into a suitable, labeled container for chemical waste disposal.
- **Disposal:** Dispose of the waste according to your local institutional and governmental regulations.

## Troubleshooting Common Scenarios

Issue	Possible Cause	Recommended Action
<b>Unexpected decomposition or color change</b>	Exposure to heat, light, or incompatible materials.	Store in a cool, dark place in a compatible container. Check the chemical's appearance upon receipt.
<b>Detection of fumes or strong odor</b>	Inadequate ventilation or a leak from the container.	Work in a certified fume hood. Inspect the container for integrity and ensure the cap is sealed tightly when not in use.
<b>Contamination</b>	Introduction of water or other chemicals via shared or unclean equipment.	Use dedicated, clean equipment for handling. Always keep the container sealed.

## Experiment Safety Workflow

The following diagram illustrates the key decision points for safely handling **nitrocyclopentane** in a laboratory setting, based on the hazard information presented above.



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> Caution: This guide is based on data from 2017-2024. Always consult the most recent Safety Data Sheet (SDS) from your chemical supplier for the latest, project-specific safety information before beginning any experimental work.

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## References

1. , 99% 1 g | Buy Online | Thermo Scientific Alfa Aesar Nitrocyclopentane [fishersci.co.uk]
2. 99 2562-38-1 Nitrocyclopentane [sigmaaldrich.com]

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